

Best practices for handling and storing TCS 359

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TCS 359

Cat. No.: B1684614

[Get Quote](#)

TCS 359 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information for the effective handling, storage, and use of **TCS 359**.

Frequently Asked Questions (FAQs)

Q1: What is **TCS 359**?

A: **TCS 359** is a potent and selective inhibitor of the FLT3 (Fms-like tyrosine kinase 3) receptor tyrosine kinase.[1][2] It is identified as a 2-acylaminothiophene-3-carboxamide.[2] Due to its targeted activity, it is a valuable tool in research, particularly in studies related to hematopoiesis and cancers like acute myeloid leukemia (AML), where FLT3 mutations are common.[1]

Q2: What is the mechanism of action for **TCS 359**?

A: **TCS 359** functions as an ATP-competitive inhibitor of the FLT3 kinase.[3] Upon binding of its ligand (FLT3L), the FLT3 receptor dimerizes and auto-phosphorylates, initiating downstream signaling cascades that promote cell proliferation and survival, such as the PI3K/AKT and MAPK/ERK pathways.[1] **TCS 359** blocks this phosphorylation and subsequent signaling. It has demonstrated antiproliferative effects in human acute myelocytic leukemia cells (MV4-11) that express a constitutively active FLT3 mutant.[1]

Q3: How should I handle and store **TCS 359**?

A: Proper handling and storage are critical to maintain the compound's stability and ensure experimental reproducibility.

- Safety Precautions: **TCS 359** is classified as causing skin irritation, serious eye irritation, and potential respiratory irritation.[4] Always handle it in a well-ventilated area.[4] Personal Protective Equipment (PPE), including safety goggles with side-shields, protective gloves, and lab coats, should be worn.[4] Avoid generating dust and aerosols.[4]
- Storage of Solid Compound: For optimal stability, the solid powder should be stored under specific conditions. Please refer to the table below for details.
- Preparation and Storage of Stock Solutions: It is recommended to prepare fresh solutions for each experiment.[5] If storage is necessary, aliquot the stock solution into single-use vials to prevent repeated freeze-thaw cycles.[2] Store stock solutions protected from light.[4]

Q4: In what solvents is **TCS 359** soluble?

A: **TCS 359** is soluble in organic solvents but not in water.[6]

- DMSO: Soluble up to 25 mM.[1]
- DMF: Soluble up to 5 mg/mL.[3]

Data Summary Tables

Table 1: Physical and Chemical Properties of **TCS 359**

| Property | Value | Source |
|-------------------|--|--------|
| CAS Number | 301305-73-7 | [1][4] |
| Molecular Formula | C18H20N2O4S | [1] |
| Molecular Weight | 360.4 g/mol | [1] |
| Appearance | Solid. Light yellow to brown powder/crystal. | [4][7] |
| Purity | >98% | [6][7] |

Table 2: Inhibitory Activity of TCS 359

| Target/Cell Line | IC50 Value | Assay Type | Source |
|------------------|------------|--------------------------|--------|
| FLT3 Kinase | 42 nM | In vitro kinase assay | [1][2] |
| MV4-11 Cells | 340 nM | Cell proliferation assay | [1][2] |

Table 3: Recommended Storage Conditions

| Form | Short-Term Storage | Long-Term Storage | Source |
|--------------------------|-------------------------|--|--------|
| Solid Powder | 0 - 4°C (days to weeks) | -20°C (months to years) | [6] |
| Stock Solution (in DMSO) | N/A (use fresh) | -20°C (up to 1 month), -80°C (up to 6 months) | [4][5] |

Troubleshooting Guide

Issue 1: Compound precipitates out of solution when added to aqueous media.

- Possible Cause: The final concentration of the organic solvent (e.g., DMSO) may be too low to maintain solubility, or the compound's solubility limit in the media has been exceeded.
- Suggested Solution:
 - Ensure the final DMSO concentration in your cell culture media does not exceed a level that is toxic to your cells (typically $\leq 0.5\%$).
 - Prepare an intermediate dilution of your stock solution in media before adding it to the final culture volume.
 - Gently vortex the media while adding the compound to facilitate rapid dispersal.

- If precipitation persists, consider using a different solvent system if compatible with your experiment, such as DMF.[3]

Issue 2: Inconsistent or no observable biological effect.

- Possible Cause: The compound may have degraded due to improper storage, or the experimental setup may be suboptimal.
- Suggested Solution:
 - Verify Compound Integrity: Prepare a fresh stock solution from the solid powder. Avoid using stock solutions that have undergone multiple freeze-thaw cycles.[2]
 - Confirm Target Expression: Ensure the cell line used in your assay expresses the FLT3 receptor, especially the specific mutation you are targeting (e.g., FLT3-ITD in MV4-11 cells).[1]
 - Optimize Concentration and Time: Perform a dose-response and time-course experiment to determine the optimal concentration and incubation period for your specific cell line and assay.
 - Check Vehicle Control: Ensure that the vehicle control (e.g., DMSO alone) shows no effect and that the final solvent concentration is consistent across all experimental conditions.[2]

A logical workflow for troubleshooting common experimental issues with **TCS 359**.

Experimental Protocols

Protocol 1: In Vitro Cell Proliferation Assay using MV4-11 Cells

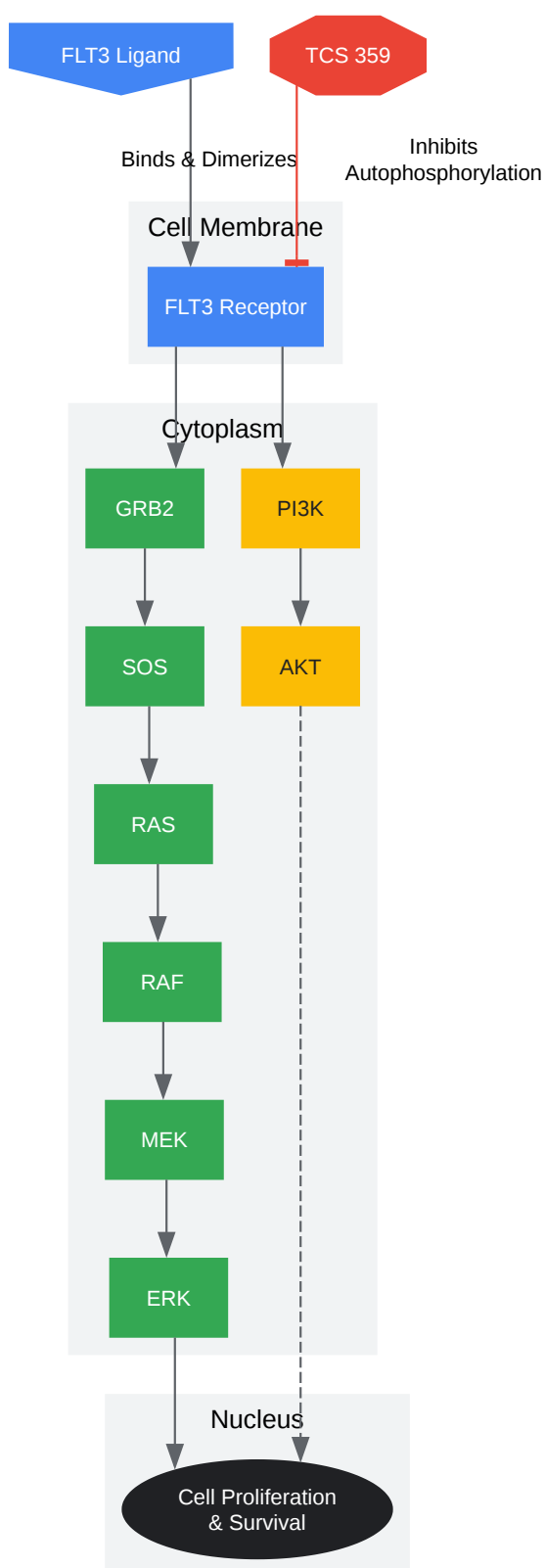
This protocol is adapted from methodologies used to assess the antiproliferative effects of FLT3 inhibitors.[2]

- Cell Culture: Culture human acute myelocytic leukemia MV4-11 cells in RPMI media supplemented with 10% Fetal Bovine Serum (FBS), penicillin/streptomycin, and 0.2 ng/mL GM-CSF. Maintain cells in a humidified incubator at 37°C with 5% CO₂. [2]

- Cell Plating: Seed the MV4-11 cells into a 96-well plate at a density of 10,000 cells per well in a volume of 100 μ L.[\[2\]](#)
- Compound Preparation: Prepare a series of dilutions of **TCS 359** from a concentrated DMSO stock. A typical final concentration range to test would be from 1 nM to 5 μ M. Also, prepare a vehicle control using DMSO at the same final concentration as the highest compound treatment.[\[2\]](#)
- Treatment: Add the diluted compound or vehicle control to the appropriate wells. The final DMSO concentration should be kept constant and non-toxic (e.g., 0.1%).[\[2\]](#)
- Incubation: Incubate the plate for 72 hours under standard cell growth conditions.[\[2\]](#)
- Quantification: Assess cell proliferation using a luminescence-based assay such as CellTiter-Glo®. Add an equal volume of the reagent to each well and measure luminescence according to the manufacturer's protocol.[\[2\]](#)
- Data Analysis: Calculate the percentage of cell growth inhibition relative to the vehicle control. Determine the IC50 value by performing a non-linear regression analysis using appropriate software (e.g., GraphPad Prism).[\[2\]](#)

Signaling Pathway Diagram

TCS 359 inhibits the FLT3 signaling pathway, which is crucial for the proliferation and survival of certain hematopoietic cells.



[Click to download full resolution via product page](#)

Simplified FLT3 signaling pathway and the inhibitory action of **TCS 359**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. TCS 359, FLT3 receptor tyrosine kinase inhibitor (CAS 301305-73-7) | Abcam [abcam.com]
- 2. selleckchem.com [selleckchem.com]
- 3. caymanchem.com [caymanchem.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. TCS 359|301305-73-7|COA [dcchemicals.com]
- 6. medkoo.com [medkoo.com]
- 7. TCS 359 301305-73-7 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- To cite this document: BenchChem. [Best practices for handling and storing TCS 359]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1684614#best-practices-for-handling-and-storing-tcs-359]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com